

## Authored by a Senior Application Scientist

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### Compound of Interest

Compound Name: *Boc-D-Tic-OH*

Cat. No.: *B558586*

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This guide provides a comprehensive technical overview of (R)-N-tert-Butoxycarbonyl-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid (**Boc-D-Tic-OH**), a crucial chiral building block in modern drug discovery and peptide chemistry. We will delve into its fundamental properties, synthesis, analytical characterization, and key applications, offering insights grounded in established scientific principles and industry best practices.

## Core Molecular Profile and Physicochemical Properties

**Boc-D-Tic-OH** is a conformationally constrained, non-proteinogenic amino acid derivative. Its rigid bicyclic structure makes it an invaluable tool for designing peptidomimetics and other bioactive molecules with enhanced potency, selectivity, and metabolic stability.

## Molecular Formula and Weight

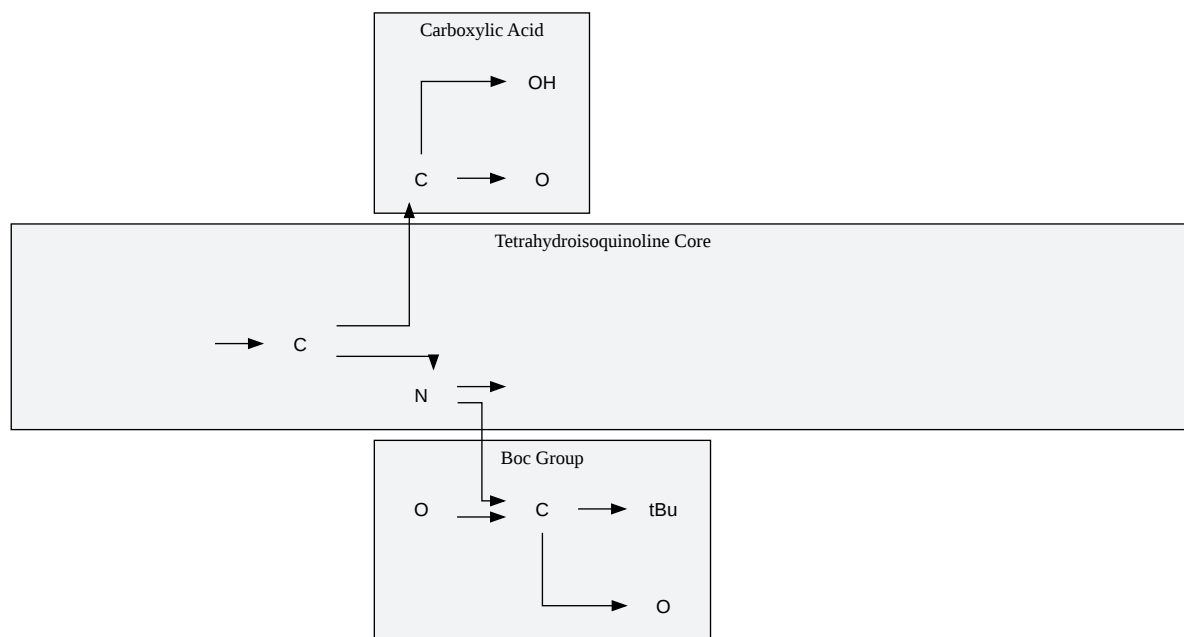
The fundamental identity of any chemical compound begins with its molecular formula and weight. These parameters are critical for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

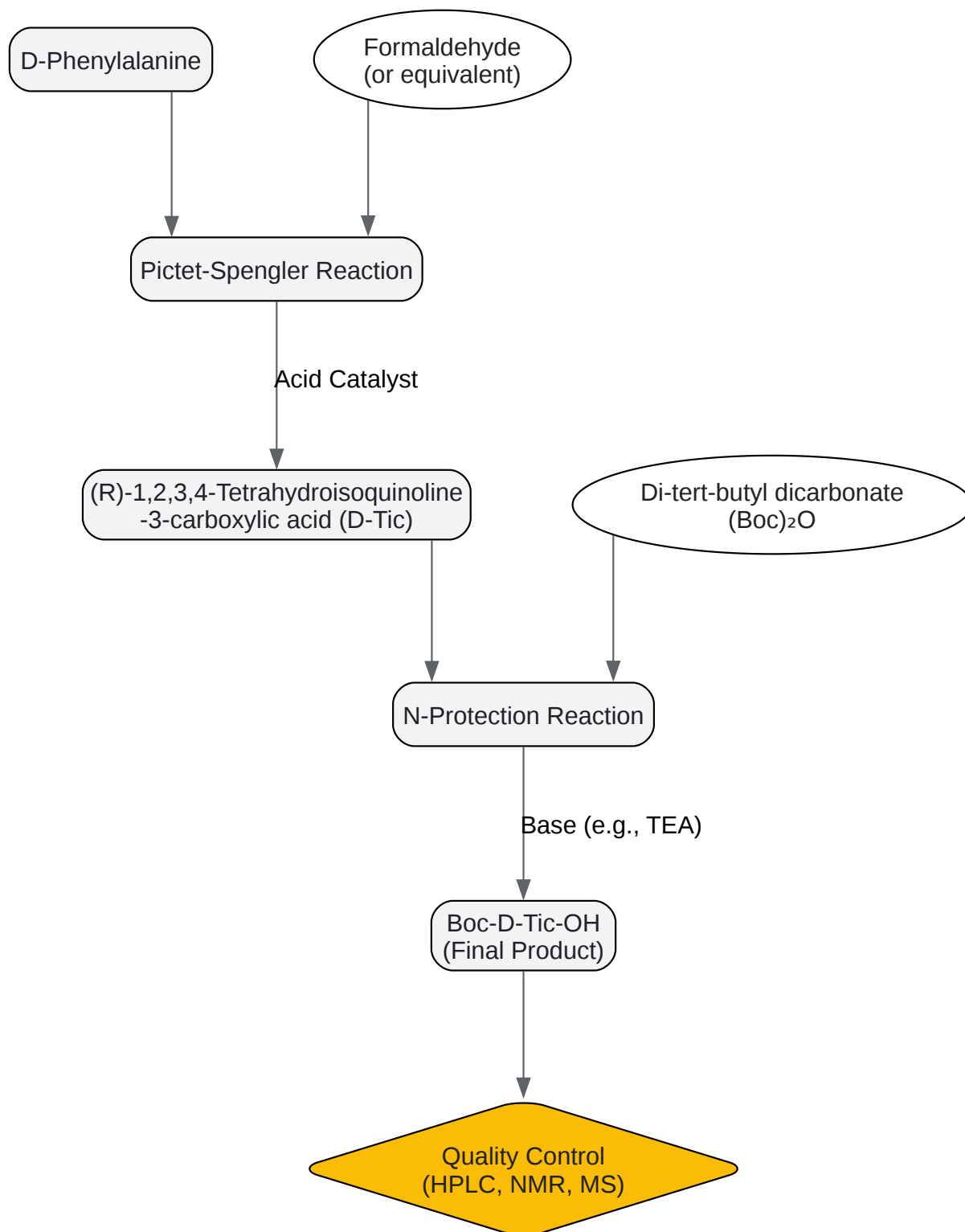
- Chemical Formula:  $C_{15}H_{19}NO_4$
- Molecular Weight (MW): 277.32 g/mol

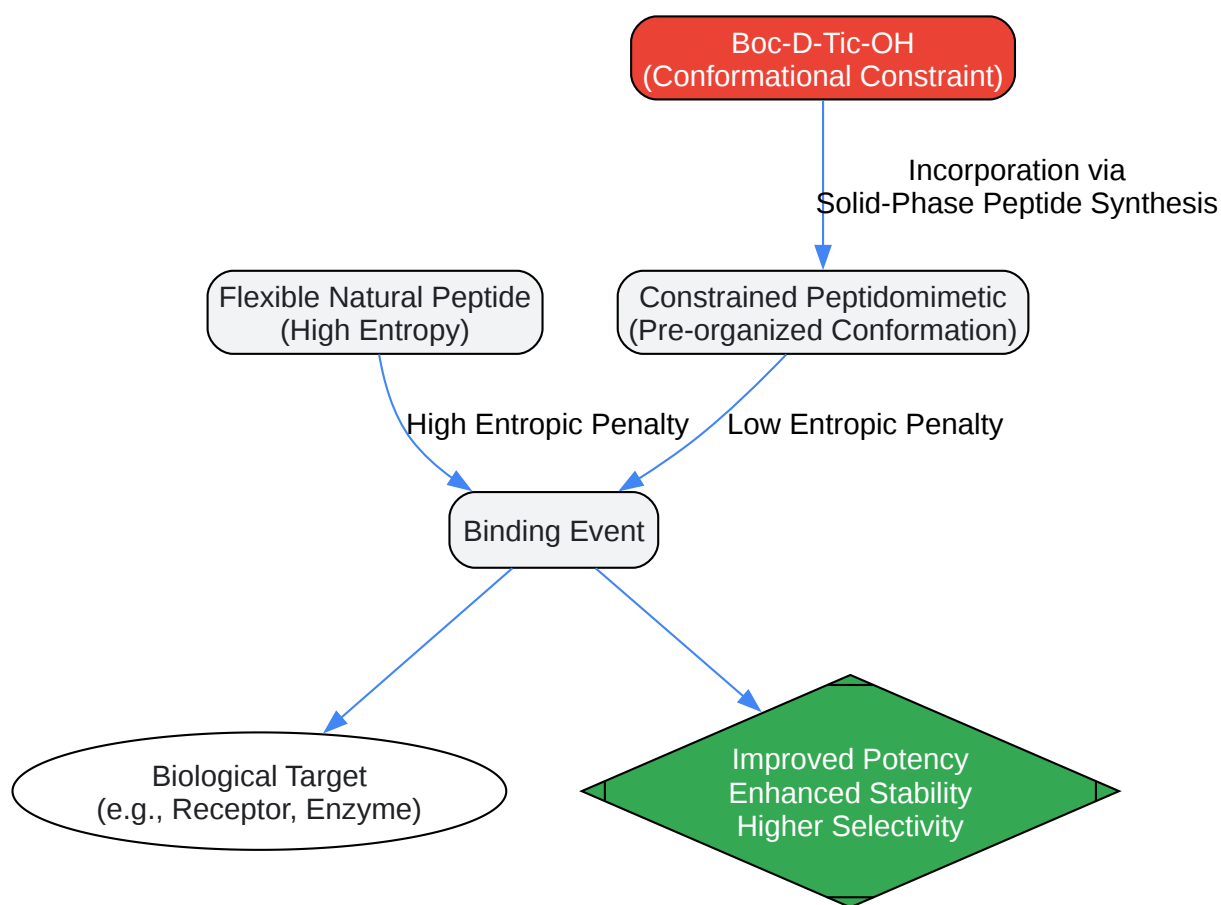
The tert-butoxycarbonyl (Boc) protecting group is clearly identifiable in the formula ( $C_5H_9O_2$ ) and contributes significantly to the overall molecular weight.

## Chemical Structure

The three-dimensional arrangement of atoms dictates the molecule's biological activity and chemical reactivity.







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